

Dichloronitromethane vs chloropicrin toxicity comparison

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Compound Focus: Dichloronitromethane

CAS No.: 7119-89-3

Cat. No.: S596882

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Chemical Identity and Properties

Property	Chloropicrin (Trichloronitromethane)	Dichloronitromethane (DCNM)
CAS Number	76-06-2 [1]	7119-89-3 [2]
Chemical Formula	CCl_3NO_2 [3] [1]	CHCl_2NO_2 [2]
Molecular Mass	164.37 g/mol [1]	129.93 g/mol [2]
Physical State	Colorless to faint yellow oily liquid [4]	Information Missing
Primary Use	Broad-spectrum pre-plant soil fumigant [4]	Metabolite of Chloropicrin (soil/groundwater) [2]

Toxicity and Health Hazards

Aspect	Chloropicrin	Dichloronitromethane
Acute Toxicity	Class I Restricted Use Pesticide; signal word "Danger" [4]. Powerful irritant to skin, eyes, and respiratory tract [4].	Toxicological profile (including genotoxicity) could not be concluded based on available data [5].
Inhalation Effects	Causes eye/respiratory tract irritation, vomiting, diarrhea; high levels can cause pulmonary edema and death [4].	Information Missing
Carcinogenicity	Not classifiable as a human carcinogen (Category A4) [4].	Information Missing
Antidote	No specific antidote available [4].	Information Missing

Environmental Fate and Behavior

Parameter	Chloropicrin	Dichloronitromethane
Solubility in Water	2021 mg/L (20°C) [1]	17150 mg/L (20°C) [2]
Vapor Pressure	4.23×10^6 mPa (20°C) [1]	4.67×10^5 mPa (20°C) [2]
Soil Half-life (DT₅₀)	0.3-1.9 days (lab studies) [2]	0.71 days (lab studies) [2]
Degradation Pathway	Susceptible to reductive dechlorination [4].	Degrades more rapidly in biochar than in soil [6].
Major Concern	Potential groundwater contamination above regulatory limits [5].	Groundwater exposure assessment not possible due to lack of reliable data [5].

Experimental Data and Key Findings

The following experimental insights provide context for the comparison.

Degradation Pathway with Zero-Valent Iron

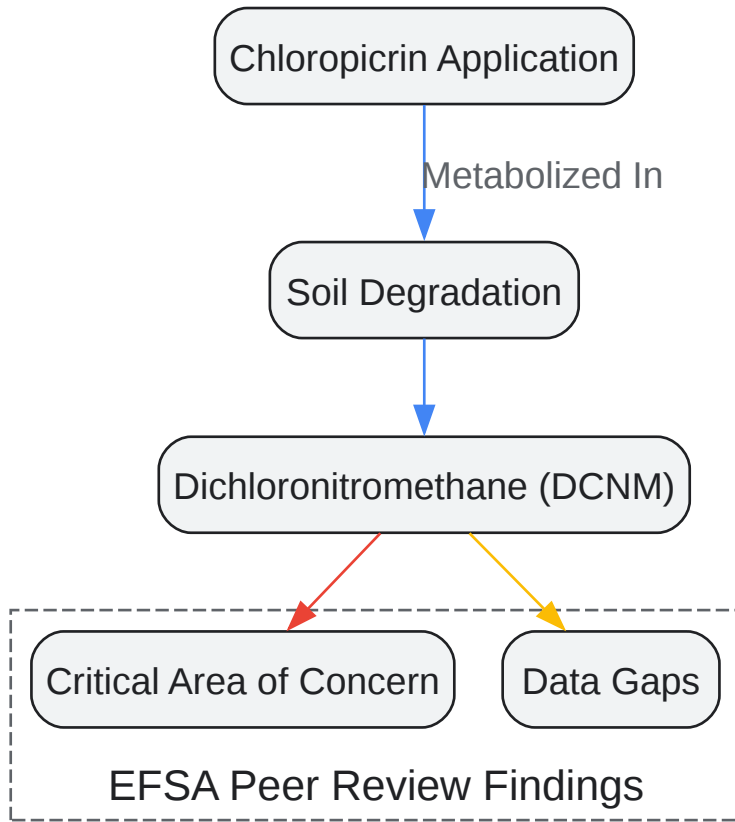
- **Objective:** To investigate the reaction pathways and kinetics of halonitromethanes (including Chloropicrin and DCNM) in the presence of zero-valent iron (Fe^0) for potential water treatment [7].
- **Methodology:** Batch experiments with Fe^0 (1.8-4.4 g/L) were conducted. Reaction products were monitored to determine kinetics and pathways [7].
- **Key Results:**
 - Both Chloropicrin (TCNM) and DCNM reacted rapidly with Fe^0 , with methylamine as the final product [7].
 - The surface area-normalized rate constants decreased in the order: **TCNM > DCNM** [7].
 - The degradation of Chloropicrin and DCNM proceeded via parallel pathways of **hydrogenolysis and α -elimination** [7].

Emission Reduction with Biochar

- **Objective:** To determine the capacity of biochar to adsorb Chloropicrin and its effect on emissions and degradation in soil [6] [8].
- **Methodology:** Soil columns were packed, and Chloropicrin was injected at 20 cm depth. Biochar was amended at different rates (0-5% w/w) in the top 5 cm of soil. Emissions and soil gas concentrations were measured [8].
- **Key Results:**
 - Biochar amendment at 2-5% reduced total Chloropicrin emissions by **85.7-97.7%** [6].
 - The half-life of Chloropicrin in soil decreased from 13.6 hours to 6.4 hours as the biochar rate increased from 0% to 5% [6].
 - Both Chloropicrin and its metabolite DCNM **degraded more rapidly in pure biochar than in soil** [6].

The metabolic relationship and key concerns from the European Food Safety Authority (EFSA) peer review are summarized in the diagram below.

Chloropicrin to DCNM Metabolic Pathway



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Regulatory Status Summary

Authority	Chloropicrin	Dichloronitromethane (DCNM)
U.S. EPA	Class I Restricted Use Pesticide [4].	Assessed as a metabolite and groundwater pollutant [2].
European Union (EFSA)	Not approved. Critical concerns identified for groundwater and soil organisms [5] [1].	Profile could not be concluded; a data gap and critical area of concern [5].

Key Implications for Researchers

- **Data Gap on DCNM:** The most significant finding is the **incomplete toxicological profile for Dichloronitromethane** [5]. This represents a primary data gap and a critical area of concern for anyone using or studying Chloropicrin.
- **Metabolic Relationship:** DCNM is a major soil metabolite of Chloropicrin [2]. Assessments of Chloropicrin's environmental impact must account for the formation and behavior of DCNM.
- **Exposure Concerns:** Both chemicals raise significant environmental concerns. EFSA modeling indicates that Chloropicrin use leads to groundwater concentrations above the regulatory limit, and reliable exposure assessment for DCNM is not yet possible [5].

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